

# An In-depth Technical Guide to the Hydrophilicity of Thiol-PEG9-alcohol

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## Compound of Interest

Compound Name: Thiol-PEG9-alcohol

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This technical guide provides a comprehensive overview of the hydrophilic properties of **Thiol-PEG9-alcohol** (HS-(CH<sub>2</sub>)<sub>2</sub>-(O(CH<sub>2</sub>)<sub>2</sub>)<sub>9</sub>-OH), a bifunctional molecule increasingly utilized in drug delivery, surface modification, and bioconjugation. This document outlines the molecule's key physicochemical characteristics, detailed experimental protocols for its analysis, and the underlying principles governing its behavior in aqueous environments.

## Core Concepts: Understanding the Hydrophilicity of Thiol-PEG9-alcohol

**Thiol-PEG9-alcohol** is a heterobifunctional linker composed of a terminal thiol (-SH) group, a hydrophilic nona(ethylene glycol) (PEG9) spacer, and a terminal hydroxyl (-OH) group. Its significant hydrophilicity is a direct consequence of the PEG chain. The repeating ether units of the PEG spacer readily form hydrogen bonds with water molecules, leading to high aqueous solubility. This property is crucial for its applications in biological systems, where it can enhance the solubility and circulation time of conjugated drugs or nanoparticles<sup>[1][2]</sup>.

The thiol group provides a reactive handle for covalent attachment to surfaces, particularly gold, or to other molecules via thiol-maleimide or thiol-disulfide chemistry<sup>[2]</sup>. The terminal alcohol group offers a further site for chemical modification.

## Physicochemical Properties and Data

The hydrophilicity of a molecule can be quantified through several parameters. While extensive experimental data for **Thiol-PEG9-alcohol** is not readily available in the public domain, we can compile known and calculated values to provide a clear picture of its hydrophilic nature.

Property	Value	Description
Molecular Formula	C18H38O9S	The chemical formula of Thiol-PEG9-alcohol.
Molecular Weight	430.55 g/mol	The mass of one mole of the substance.
Calculated LogP	0.0413	The logarithm of the octanol-water partition coefficient. A value close to zero indicates a balanced distribution between hydrophilic and lipophilic phases, with a slight preference for the aqueous phase, signifying high hydrophilicity[3].
Water Solubility	High (Qualitative)	While a specific value is not published, PEGylated molecules, especially with short PEG chains like PEG9, are known to be highly soluble in water and aqueous buffers[4].
Expected Water Contact Angle	Low (Qualitative)	Surfaces modified with Thiol-PEG9-alcohol are expected to be highly hydrophilic, resulting in a low water contact angle, indicating good wetting by water.

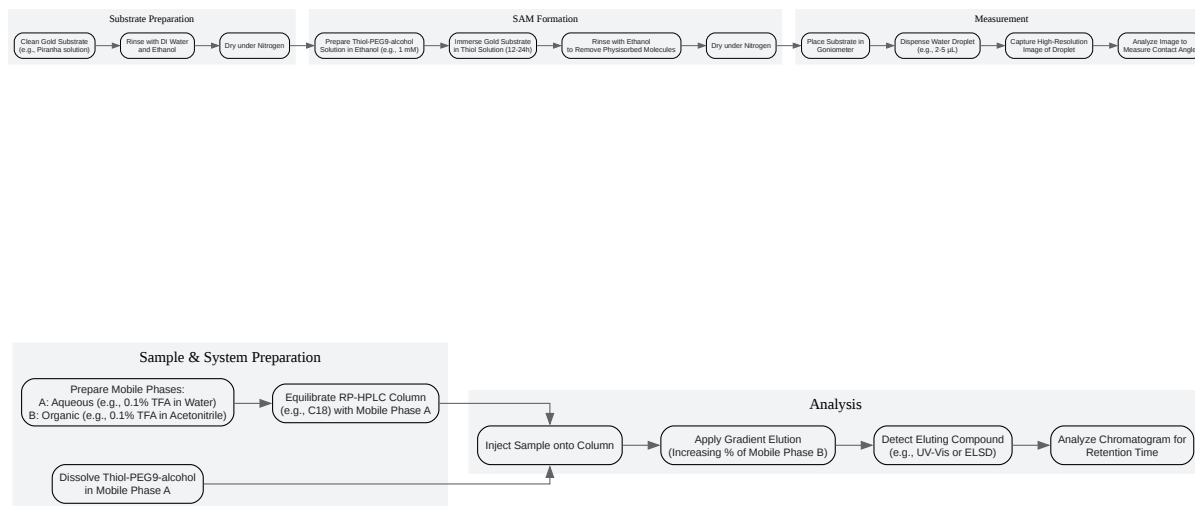
# Experimental Protocols for Hydrophilicity Assessment

To quantitatively assess the hydrophilicity of **Thiol-PEG9-alcohol**, two primary experimental techniques are recommended: Contact Angle Goniometry for surface analysis and Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) for characterizing the molecule itself or its conjugates.

## Contact Angle Goniometry for Surface Hydrophilicity

This method measures the angle at which a liquid droplet interfaces with a solid surface, providing a direct indication of wettability. A lower contact angle corresponds to higher hydrophilicity.

Experimental Workflow:



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